

# Synthetic 3-Oxo-C8-HSL: Commercial Sources, Purity, and Applications in Research

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Oxo-C8-HSL

Cat. No.: B1678267

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the commercial availability and purity of synthetic N-(3-Oxo-octanoyl)-L-homoserine lactone (**3-Oxo-C8-HSL**), a key quorum-sensing signal molecule in many Gram-negative bacteria. Detailed protocols for its use in common research applications are also provided to facilitate experimental design and execution.

## Commercial Availability and Purity of Synthetic 3-Oxo-C8-HSL

Synthetic **3-Oxo-C8-HSL** is readily available from several commercial suppliers, generally with high purity suitable for research purposes. The compound is typically supplied as a crystalline solid or powder and requires storage at low temperatures to ensure stability.

Supplier	Catalog Number (Example)	Purity	Physical Format	Storage Temperature
Cayman Chemical	10011206	≥98%	Crystalline Solid	-20°C
Sigma-Aldrich (MilliporeSigma)	O1764	≥97% (HPLC)	White Powder	-20°C
MedChemExpress	HY-W685561	97.67%	Solid	Room temperature (short term), -20°C (long term)
Chemodex	O0058	High Purity	Not specified	-20°C

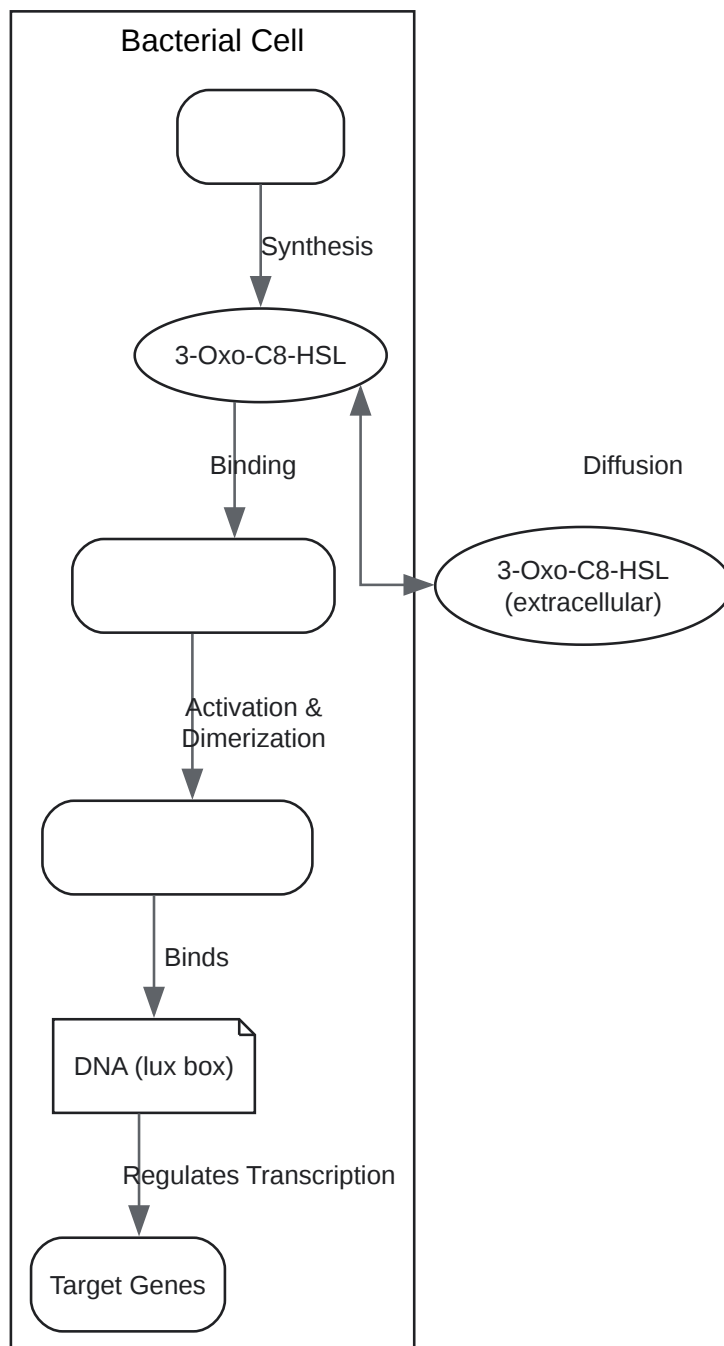
## Signaling Pathways Involving 3-Oxo-C8-HSL

**3-Oxo-C8-HSL** is a member of the N-acyl-homoserine lactone (AHL) family of signaling molecules that play a central role in bacterial quorum sensing. This process allows bacteria to coordinate gene expression in a cell-density-dependent manner, regulating phenotypes such as biofilm formation, virulence factor production, and antibiotic resistance.[\[1\]](#)

## General LuxI/LuxR-type Quorum Sensing Circuit

A common mechanism for AHL-mediated quorum sensing is the LuxI/LuxR-type system. In this pathway, a LuxI-family synthase produces a specific AHL molecule. As the bacterial population density increases, the extracellular concentration of the AHL surpasses a threshold, leading to its diffusion back into the cells. Inside the cytoplasm, the AHL binds to its cognate LuxR-family transcriptional regulator. This complex then typically dimerizes and binds to specific DNA sequences known as lux boxes, activating or repressing the transcription of target genes.

A simplified diagram of the LuxI/LuxR quorum sensing pathway.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Synthetic 3-Oxo-C8-HSL: Commercial Sources, Purity, and Applications in Research]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1678267#commercial-sources-and-purity-of-synthetic-3-oxo-c8-hsl\]](https://www.benchchem.com/product/b1678267#commercial-sources-and-purity-of-synthetic-3-oxo-c8-hsl)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)